

Technical Support Center: Optimizing 18F-PSMA-1007 Production and Purity

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 18F-Psma 1007

Cat. No.: B11934056

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for troubleshooting and reducing impurities during the production of 18F-PSMA-1007. This guide, presented in a question-and-answer format, directly addresses common challenges to ensure high-quality radiopharmaceutical production.

Frequently Asked Questions (FAQs)

Q1: What are the most common impurities encountered during the production of 18F-PSMA-1007?

A1: The most frequently observed impurities in 18F-PSMA-1007 production include:

- Free [18F]Fluoride: Unreacted fluoride-18 is a primary radiochemical impurity.
- Non-radiolabeled ("cold") PSMA-1007: The non-radioactive carrier molecule.
- Other Radiochemical Impurities: Minor radioactive side products that can form during the labeling reaction.[\[1\]](#)

- Residual Solvents: Such as acetonitrile, dimethyl sulfoxide (DMSO), and ethanol, which are used during synthesis and purification.
- Phase Transfer Catalyst: For example, tetrabutylammonium (TBA) salts.

Q2: What is the recommended radiochemical purity for 18F-PSMA-1007?

A2: A minimal radiochemical purity of $\geq 95\%$ is widely recommended for the release of [18F]PSMA-1007.[2][3][4] However, some pharmacopoeia monographs suggest a radiochemical purity of $>91\%$.[5]

Q3: What are the primary synthesis methods for 18F-PSMA-1007?

A3: Two primary methods are employed for the synthesis of 18F-PSMA-1007:

- One-Step Procedure: This method involves the direct radiofluorination of an unprotected precursor and is often preferred due to its simplicity and higher radiochemical yields, ranging from 25% to 80%.[2][3]
- Two-Step Procedure: This earlier method involves the synthesis of a prosthetic group which is then coupled to the PSMA-1007 precursor. This method is generally more complex and results in lower radiochemical yields.[6]

Troubleshooting Guide

Low Radiochemical Yield

Q4: We are experiencing low radiochemical yields ($<40\%$) during our 18F-PSMA-1007 synthesis. What are the potential causes and how can we troubleshoot this?

A4: Low radiochemical yield is a common issue that can be attributed to several factors. Below is a troubleshooting table to guide your investigation.



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High Impurity Levels

Q5: Our final 18F-PSMA-1007 product shows high levels of radiochemical or chemical impurities. How can we improve its purity?

A5: High impurity levels compromise the quality and safety of the radiopharmaceutical. The following table outlines potential sources of impurities and corrective actions.



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Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Radiochemical Purity

This protocol is a general guideline and may need to be optimized for your specific HPLC system.

- Column: Ascentis Express Peptide Es-C18 (150 mm × 4.6 mm) or similar reversed-phase C18 column.[7][8]
- Mobile Phase:
 - Solvent A: 20 mM phosphate buffer, pH 2.5[7][8] or 0.1 M ammonium formate.[9]
 - Solvent B: Acetonitrile.
- Gradient:
 - 0-2 min: 23% B
 - 2-14 min: 23% to 30% B
 - 14-17 min: 30% to 60% B
 - 17-21 min: Hold at 60% B[5]
- Flow Rate: 1.0 - 1.3 mL/min.[5][10]
- Detection: UV detector at 225 nm or 254 nm and a radioactivity detector in series.[5]
- Expected Retention Time for [18F]PSMA-1007: Approximately 11-14 minutes, but will vary based on the specific system and conditions.

Thin-Layer Chromatography (TLC) for Free [18F]Fluoride

- Stationary Phase: Silica gel 60 F254 aluminum plates.
- Mobile Phase: Acetonitrile/Water (60:40 v/v).[11]
- Procedure:
 - Spot a small amount of the final product and a [18F]fluoride standard onto the TLC plate.

- Develop the plate in the mobile phase.
- Analyze the plate using a radio-TLC scanner.
- Expected Rf Values:
 - [18F]PSMA-1007: Rf ≈ 0.6-0.8
 - Free [18F]Fluoride: Rf ≈ 0.0-0.1

Solid-Phase Extraction (SPE) Purification

This is a generalized one-step purification protocol.

- Cartridges: A cation-exchange cartridge (e.g., PS-H+) stacked on top of a reversed-phase C18 cartridge.
- Loading: After the labeling reaction, dilute the crude reaction mixture with a suitable solvent (e.g., 4 mL of 5.5% ethanol solution) and pass it through the stacked SPE cartridges.[4]
- Washing:
 - Wash the cartridges with a low concentration of ethanol (e.g., 3 x 10 mL of 5.5% ethanol) to remove hydrophilic impurities.[4]
 - Perform a second wash with a slightly higher concentration of ethanol (e.g., 3 mL of 30% ethanol) to elute less polar impurities.[4]
- Elution: Elute the final [18F]PSMA-1007 product with a higher concentration of ethanol (e.g., 5 mL of 30% ethanol).[4]

Data Presentation

Table 1: Influence of Starting Activity on Radiochemical Yield (RCY) and Purity (RCP) of 18F-PSMA-1007[7][11]



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Table 2: Typical Quality Control Specifications for 18F-PSMA-1007[2][12][13]



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Visualizations

Caption: Automated production workflow for 18F-PSMA-1007.



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Caption: Troubleshooting logic for low radiochemical yield.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Fine-tuning of the automated \[18 F\]PSMA-1007 radiosynthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. Procedures for the GMP-Compliant Production and Quality Control of \[18F\]PSMA-1007: A Next Generation Radiofluorinated Tracer for the Detection of Prostate Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [4. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [5. Development and Validation of a GMP-Compliant High-Pressure Liquid Chromatography Method for the Determination of the Chemical and Radiochemical Purity of \[18F\]PSMA-1007, a PET Tracer for the Imaging of Prostate Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. jnm.snmjournals.org \[jnm.snmjournals.org\]](https://www.jnm.snmjournals.org)

- 7. Automated [18F]PSMA-1007 production by a single use cassette-type synthesizer for clinical examination - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Development of a high-performance liquid chromatography method for rapid radiochemical purity measurement of [18 F]PSMA-1007, a PET radiopharmaceutical for detection of prostate cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. research-repository.uwa.edu.au [research-repository.uwa.edu.au]
- 10. Automated synthesis of [18F]Ga-rhPSMA-7/ -7.3: results, quality control and experience from more than 200 routine productions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. On site production of [18F]PSMA-1007 using different [18F]fluoride activities: practical, technical and economical impact - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 13. [banglajol.info](https://www.banglajol.info/) [[banglajol.info](https://www.banglajol.info/)]
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